

# Technical Guide: Physicochemical Characterization of 3-(4-Chlorophenyl)cyclopentanone

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## Compound of Interest

Compound Name: **3-(4-Chlorophenyl)cyclopentanone**

Cat. No.: **B052058**

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## Introduction

**3-(4-Chlorophenyl)cyclopentanone** is a ketone derivative with potential applications in organic synthesis and as an intermediate in the development of pharmacologically active compounds. A thorough understanding of its fundamental physical properties, such as boiling point and density, is paramount for its effective handling, purification, and application in research and development. This guide provides a comprehensive overview of the known physical characteristics of **3-(4-Chlorophenyl)cyclopentanone** and details the rigorous experimental protocols for their determination, ensuring scientific integrity and reproducibility.

## Physicochemical Properties of 3-(4-Chlorophenyl)cyclopentanone

Precise experimental data for the physical properties of **3-(4-Chlorophenyl)cyclopentanone** (CAS No: 115169-77-2) are not readily available in peer-reviewed literature. However, predictive models based on its stereoisomer, **(3S)-3-(4-chlorophenyl)cyclopentanone** (CAS No: 213964-28-4), provide valuable estimates. It is important to note that these are predicted values and should be confirmed by experimental determination.

Property	Predicted Value	Notes
Boiling Point	307.0 ± 42.0 °C	Predicted for (3S)-stereoisomer. <a href="#">[1]</a>
Density	1.206 ± 0.06 g/cm³	Predicted for (3S)-stereoisomer. <a href="#">[1]</a>
Molecular Formula	C <sub>11</sub> H <sub>11</sub> ClO	
Molecular Weight	194.66 g/mol	<a href="#">[2]</a>

## Experimental Determination of Physical Properties

The following sections detail the standard laboratory procedures for the experimental determination of the boiling point and density of liquid organic compounds like **3-(4-Chlorophenyl)cyclopentanone**. Adherence to these protocols, coupled with stringent safety measures, is crucial for obtaining accurate and reliable data.

## Safety Precautions

Before commencing any experimental work, it is imperative to consult the Safety Data Sheet (SDS) for **3-(4-Chlorophenyl)cyclopentanone** and any other chemicals used. General safety guidelines include:

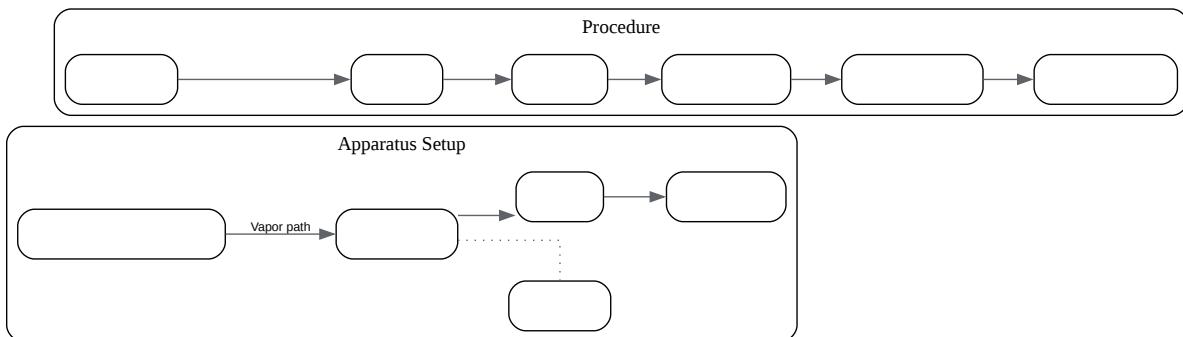
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.[\[3\]](#)
- Ventilation: All procedures should be conducted in a well-ventilated laboratory, preferably within a chemical fume hood, to avoid inhalation of vapors.
- Handling: Avoid direct contact with the skin and eyes. In case of accidental contact, flush the affected area with copious amounts of water and seek medical attention if necessary.
- Storage: Store the compound in a cool, dry, and well-ventilated area, away from incompatible materials.[\[4\]](#)

## Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.[5][6] This is a characteristic physical property that can be used for identification and assessment of purity. The distillation method is a reliable technique for this determination.[1][7]

Distillation involves heating a liquid to its boiling point, condensing the resulting vapor, and collecting the condensate.[8] The temperature of the vapor in equilibrium with the boiling liquid is recorded as the boiling point.[1]

- **Apparatus Setup:** Assemble a simple distillation apparatus as shown in the diagram below. This typically includes a round-bottom flask, a distillation head with a thermometer adapter, a condenser, a receiving flask, and a heat source (e.g., a heating mantle).
- **Sample Preparation:** Place a small volume (e.g., 5-10 mL) of **3-(4-Chlorophenyl)cyclopentanone** into the round-bottom flask along with a few boiling chips to ensure smooth boiling.
- **Thermometer Placement:** Position the thermometer in the distillation head such that the top of the mercury bulb is level with the bottom of the side arm leading to the condenser. This ensures an accurate reading of the vapor temperature.
- **Heating:** Begin heating the sample gently. As the liquid boils, the vapor will rise and surround the thermometer bulb.
- **Data Recording:** Record the temperature at which a steady stream of condensate is observed dripping into the receiving flask. This temperature is the boiling point of the liquid. It is advisable to record the atmospheric pressure at the time of the experiment, as boiling point is pressure-dependent.[8]

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*Workflow for Boiling Point Determination by Simple Distillation.*

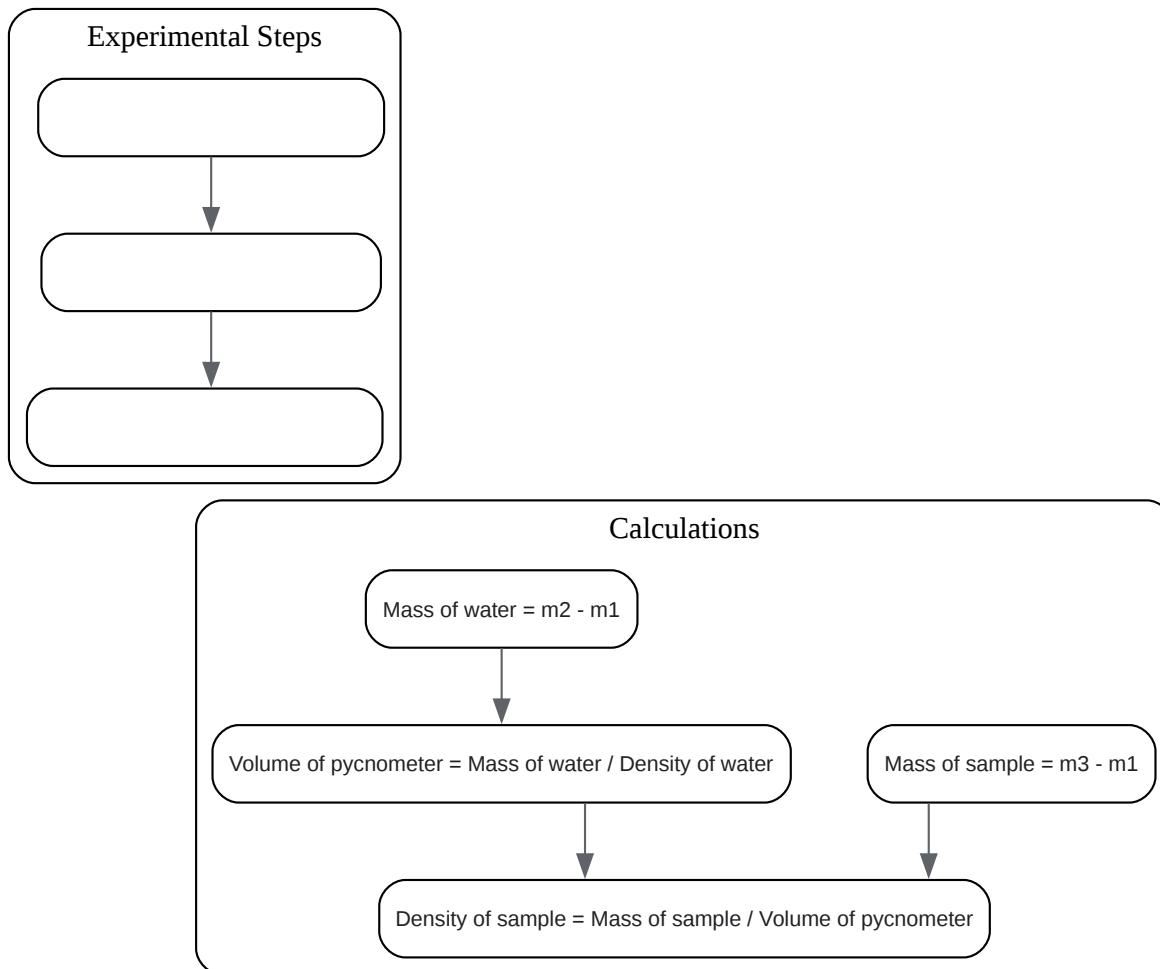
## Density Determination

Density is a fundamental physical property defined as the mass of a substance per unit volume.<sup>[9][10]</sup> The pycnometer method is a highly accurate technique for determining the density of liquids.<sup>[11]</sup>

A pycnometer is a glass flask with a precisely known volume. By weighing the pycnometer empty, filled with a reference liquid of known density (e.g., deionized water), and then filled with the sample liquid, the density of the sample can be calculated.<sup>[11]</sup>

- Preparation: Thoroughly clean and dry the pycnometer and its stopper.
- Weighing the Empty Pycnometer: Accurately weigh the empty, dry pycnometer with its stopper on an analytical balance. Record this mass as  $m_1$ .
- Weighing with Reference Liquid: Fill the pycnometer with deionized water of a known temperature. Insert the stopper, allowing excess water to escape through the capillary. Dry the exterior of the pycnometer and weigh it. Record this mass as  $m_2$ .

- Weighing with Sample Liquid: Empty and dry the pycnometer. Fill it with **3-(4-Chlorophenyl)cyclopentanone**, ensuring no air bubbles are present. Insert the stopper, wipe the exterior dry, and weigh the filled pycnometer. Record this mass as  $m_3$ .
- Calculation:
  - Mass of water =  $m_2 - m_1$
  - Volume of pycnometer = (Mass of water) / (Density of water at the measured temperature)
  - Mass of sample =  $m_3 - m_1$
  - Density of sample = (Mass of sample) / (Volume of pycnometer)



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